

developing experimental protocols with 2-(2-Propoxyethoxy)ethanol

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Compound of Interest

Compound Name: 2-(2-Propoxyethoxy)ethanol

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Application Notes and Protocols for 2-(2-Propoxyethoxy)ethanol

Introduction: Understanding the Utility of 2-(2-Propoxyethoxy)ethanol

2-(2-Propoxyethoxy)ethanol, also known by trade names such as Eastman™ DP Solvent and DOWANOL™ DPnP, is a high-performance, slow-evaporating glycol ether.[1] Its unique molecular structure, featuring both ether and alcohol functionalities, imparts a valuable combination of properties, including water miscibility and the ability to dissolve a wide range of organic substances.[1][2] These characteristics make it a versatile solvent and coupling agent in a variety of industrial and commercial applications, from advanced coating formulations to high-performance cleaning solutions. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals working with **2-(2-Propoxyethoxy)ethanol**. The protocols are designed to be self-validating, with an emphasis on the scientific principles behind each step.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-(2-Propoxyethoxy)ethanol** is essential for its effective application and safe handling. The following table summarizes its key properties.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 6881-94-3 | [3][4] |
| Molecular Formula | C ₇ H ₁₆ O ₃ | [4][5] |
| Molecular Weight | 148.20 g/mol | [4][5] |
| Appearance | Colorless liquid | [3] |
| Boiling Point | 212-216 °C | [6] |
| Density | 0.969 g/mL at 25 °C | [6] |
| Flash Point | 93 °C (Tag Closed Cup) | [6] |
| Water Solubility | Miscible | [1] |
| Vapor Pressure | 0.05 mmHg at 20 °C | [6] |

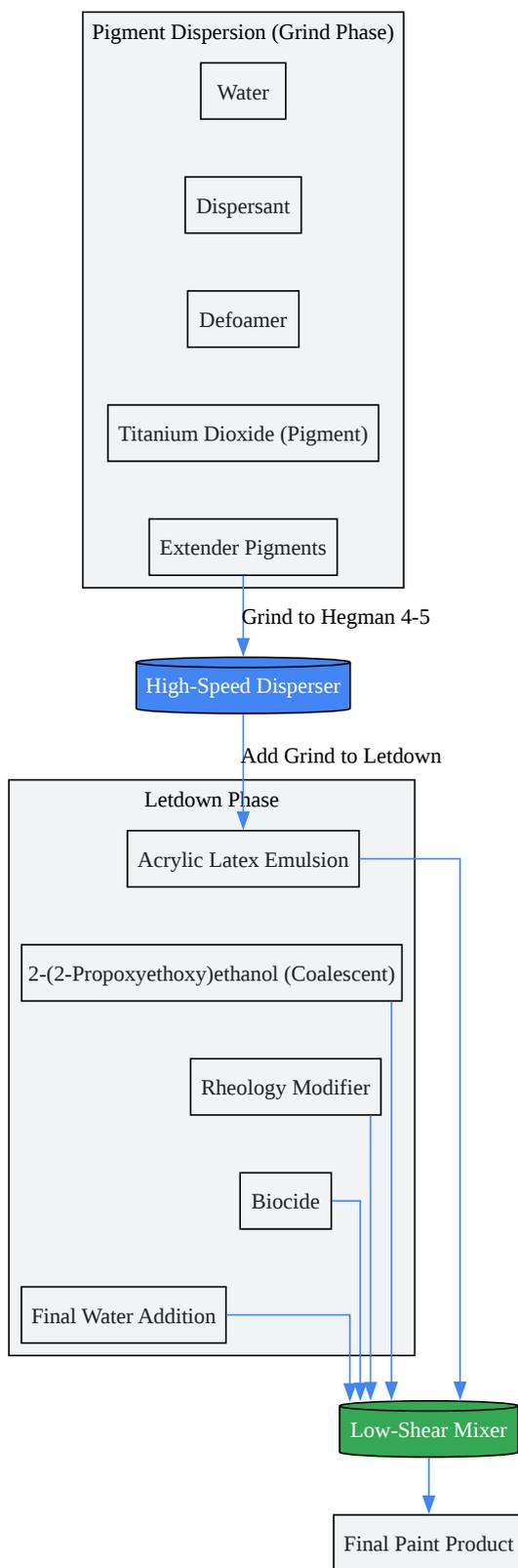
Core Applications and Experimental Protocols

2-(2-Propoxyethoxy)ethanol's primary functions are as a solvent, coalescing agent, and coupling agent. The following sections provide detailed protocols for its use in major application areas.

Application I: Coalescing Agent in Water-Based Acrylic Coatings

Expertise & Experience: In water-based latex paints, the polymer particles must fuse together to form a continuous, durable film as the water evaporates. This process, known as coalescence, requires a coalescing agent to temporarily soften the polymer particles, allowing them to merge. **2-(2-Propoxyethoxy)ethanol** is an efficient coalescent due to its slow evaporation rate and excellent compatibility with acrylic resins.[1] Its low volatility ensures it remains in the film long enough to facilitate proper coalescence, leading to improved film integrity, gloss, and scrub resistance.

Illustrative Water-Based Acrylic Coating Formulation Workflow



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Caption: Workflow for a water-based acrylic coating formulation.

Protocol 1: Preparation of a Water-Based Acrylic Gloss Coating

Objective: To formulate a stable, high-gloss, water-based acrylic coating using **2-(2-Propoxyethoxy)ethanol** as a coalescing agent.

Materials:

- Grind Phase:
 - Deionized Water: 150g
 - Dispersant (e.g., Tamol™ 731A): 10g
 - Defoamer (e.g., BYK®-024): 2g
 - Titanium Dioxide (e.g., Ti-Pure™ R-706): 250g
- Letdown Phase:
 - Acrylic Latex Emulsion (e.g., Rhoplex™ HG-706): 500g
 - **2-(2-Propoxyethoxy)ethanol**: 20g
 - Rheology Modifier (e.g., Acrysol™ RM-8W): 10g
 - Biocide (e.g., Kordek™ MLX): 2g
 - Deionized Water: 56g

Procedure:

- Pigment Dispersion (Grind Phase): a. In a suitable vessel, combine the initial charge of deionized water, dispersant, and defoamer under agitation with a high-speed disperser. b. Slowly add the titanium dioxide to the vortex. c. Increase the disperser speed to achieve a fine dispersion (typically a Hegman gauge reading of 4-5).
- Letdown Phase: a. In a separate, larger vessel, add the acrylic latex emulsion under low-shear mixing. b. Slowly add the pigment dispersion from step 1c to the latex emulsion. c.

Pre-mix the **2-(2-Propoxyethoxy)ethanol** with the letdown water and add it slowly to the batch. d. Add the rheology modifier and biocide sequentially, allowing for adequate mixing between additions.

- Quality Control: a. Measure the viscosity and pH of the final formulation. b. Apply the coating to a substrate and allow it to dry. c. Evaluate the film for gloss, hardness, and resistance to cracking.

Trustworthiness: This protocol is self-validating through the quality control step. The formation of a smooth, defect-free film with good gloss will confirm the efficacy of the **2-(2-Propoxyethoxy)ethanol** as a coalescing agent.

Application II: Solvent in Industrial and Institutional Cleaners

Expertise & Experience: **2-(2-Propoxyethoxy)ethanol** is an effective solvent for removing both water-soluble and greasy soils, making it a valuable component in all-purpose and heavy-duty cleaners.[7] Its good coupling efficiency helps to create stable, homogenous formulations by keeping surfactants and other components in solution.[1] Its low odor profile is an advantage in formulations intended for institutional and consumer use.[1]

Protocol 2: Formulation of a Hard Surface All-Purpose Cleaner

Objective: To prepare a stable, effective, all-purpose cleaner for hard surfaces.

Materials:

- Deionized Water: 850g
- Tetrapotassium Pyrophosphate (TKPP): 20g
- Surfactant (e.g., Sodium Dodecylbenzene Sulfonate): 50g
- **2-(2-Propoxyethoxy)ethanol**: 50g
- Sodium Metasilicate Pentahydrate: 30g
- Dye and Fragrance: As desired

Procedure:

- In a mixing vessel, add the deionized water.
- With moderate agitation, add the TKPP and stir until dissolved.
- Slowly add the surfactant and mix until homogenous.
- Add the **2-(2-Propoxyethoxy)ethanol** and continue to mix.
- Add the sodium metasilicate pentahydrate and stir until fully dissolved.
- Add dye and fragrance as desired and mix until uniform.

Trustworthiness: The stability of the final solution (i.e., no phase separation) and its cleaning efficacy on various soils will validate the formulation.

Application III: Retarder Solvent in Printing Inks

Expertise & Experience: In printing inks, particularly for flexographic and gravure printing, controlling the drying time is crucial for achieving high-quality prints. **2-(2-Propoxyethoxy)ethanol**'s slow evaporation rate makes it an excellent retarder solvent, preventing the ink from drying too quickly on the printing plate or anilox roll.[3] This leads to better ink transfer and reduced printing defects. Its low odor is also beneficial in a pressroom environment.[1]

Protocol 3: Illustrative Water-Based Flexographic Ink Formulation

Objective: To formulate a water-based flexographic ink with controlled drying characteristics.

Materials:

- Acrylic Resin Solution (e.g., Joncryl® 678): 400g
- Pigment Dispersion (e.g., Phthalo Blue): 150g
- **2-(2-Propoxyethoxy)ethanol**: 30g
- Defoamer: 5g

- Wax Emulsion (for slip and rub resistance): 20g
- Deionized Water: 395g

Procedure:

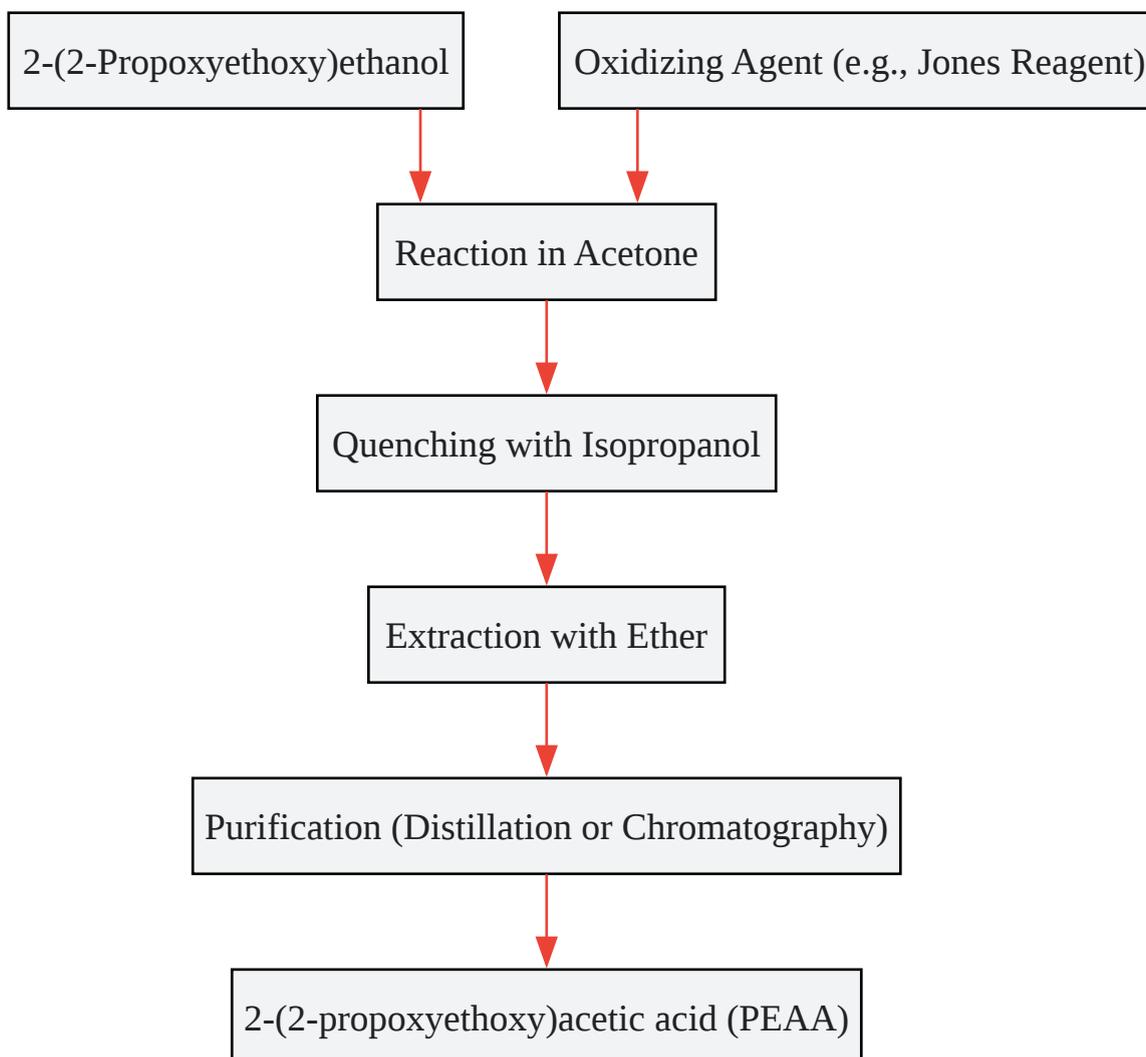
- In a mixing vessel, combine the acrylic resin solution and the pigment dispersion under low-shear agitation.
- Slowly add the **2-(2-Propoxyethoxy)ethanol** to the mixture.
- Add the defoamer and wax emulsion.
- Adjust the viscosity with deionized water to meet the specifications for the printing press.

Trustworthiness: The print quality, including color density, sharpness, and the absence of defects like dirty printing, will validate the effectiveness of the **2-(2-Propoxyethoxy)ethanol** as a retarder solvent.

Synthesis of a Key Metabolite for Biomonitoring

Expertise & Experience: The primary urinary metabolite of **2-(2-Propoxyethoxy)ethanol** is 2-(2-propoxyethoxy)acetic acid (PEAA).[5] Synthesizing this metabolite is crucial for developing analytical standards for biomonitoring studies, which are essential for assessing occupational exposure. The synthesis involves the oxidation of the primary alcohol group of **2-(2-Propoxyethoxy)ethanol**.

Synthesis of 2-(2-propoxyethoxy)acetic acid (PEAA) Workflow



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Caption: Synthetic pathway for 2-(2-propoxyethoxy)acetic acid.

Protocol 4: Synthesis of 2-(2-propoxyethoxy)acetic acid (PEAA)

Objective: To synthesize 2-(2-propoxyethoxy)acetic acid via the oxidation of **2-(2-Propoxyethoxy)ethanol**. This protocol is adapted from a general method for the oxidation of similar alcohols.[8]

Materials:

- **2-(2-Propoxyethoxy)ethanol**

- Jones Reagent (prepared from chromium trioxide, sulfuric acid, and water)
- Acetone
- Isopropanol
- Diethyl ether
- Anhydrous Magnesium Sulfate

Procedure:

- Reaction Setup: a. In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve **2-(2-Propoxyethoxy)ethanol** in acetone. b. Cool the flask in an ice bath.
- Oxidation: a. Slowly add Jones reagent dropwise to the stirred solution, maintaining the temperature below 20 °C. b. After the addition is complete, allow the mixture to stir at room temperature for several hours.
- Workup: a. Quench the excess oxidizing agent by adding isopropanol until the solution turns from reddish-orange to green. b. Remove the acetone by rotary evaporation. c. Extract the aqueous residue with diethyl ether. d. Wash the combined ether extracts with brine, dry over anhydrous magnesium sulfate, and filter.
- Purification: a. Remove the diethyl ether by rotary evaporation. b. Purify the crude product by vacuum distillation or column chromatography to obtain pure 2-(2-propoxyethoxy)acetic acid.

Trustworthiness: The identity and purity of the synthesized PEAA should be confirmed by analytical techniques such as NMR spectroscopy and mass spectrometry.

Analytical Methods

Expertise & Experience: Accurate quantification of **2-(2-Propoxyethoxy)ethanol** in various matrices is essential for quality control and exposure assessment. Gas chromatography-mass spectrometry (GC-MS) is a highly specific and sensitive method for its determination.

Protocol 5: Quantification of **2-(2-Propoxyethoxy)ethanol** by GC-MS

Objective: To develop a robust GC-MS method for the quantification of **2-(2-Propoxyethoxy)ethanol** in a liquid matrix (e.g., a cleaning product). This protocol is based on general methods for the analysis of glycol ethers.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890 or equivalent
- Mass Spectrometer: Agilent 5977 or equivalent
- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent
- Injector Temperature: 250 °C
- Oven Program: 50 °C (hold 2 min), ramp to 250 °C at 10 °C/min, hold 5 min
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Ionization Mode: Electron Ionization (EI) at 70 eV
- MSD Transfer Line Temperature: 280 °C
- MS Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Scan Range: m/z 35-300

Procedure:

- Sample Preparation: a. Prepare a series of calibration standards of **2-(2-Propoxyethoxy)ethanol** in a suitable solvent (e.g., methanol). b. Dilute the sample containing **2-(2-Propoxyethoxy)ethanol** with the same solvent to bring the concentration within the calibration range. c. Add an internal standard (e.g., a deuterated analog, if available) to all standards and samples.
- Analysis: a. Inject 1 μ L of each standard and sample into the GC-MS system. b. Acquire the data in full scan mode.

- Quantification: a. Identify the characteristic ions of **2-(2-Propoxyethoxy)ethanol** from its mass spectrum. b. Create a calibration curve by plotting the ratio of the peak area of a quantifier ion of **2-(2-Propoxyethoxy)ethanol** to the peak area of the internal standard against the concentration of the standards. c. Determine the concentration of **2-(2-Propoxyethoxy)ethanol** in the sample from the calibration curve.

Trustworthiness: The method's linearity, accuracy, and precision should be validated according to standard analytical guidelines. The specificity is ensured by the mass spectrometric detection.

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